

2-Bromobenzamidine hydrochloride storage and handling conditions

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Compound of Interest

Compound Name: 2-Bromobenzamidine hydrochloride

Cat. No.: B1339829

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Technical Support Center: 2-Bromobenzamidine Hydrochloride

This guide provides essential information on the proper storage and handling of **2-Bromobenzamidine hydrochloride** (CAS No: 57075-82-8) for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring laboratory safety.

Storage and Handling Data

Proper storage is vital for the stability and shelf-life of **2-Bromobenzamidine hydrochloride**. The following table summarizes the recommended conditions.

Parameter	Recommended Condition	Source
Temperature	Room temperature	[1]
Atmosphere	Inert atmosphere	[1]
Light	Keep in a dark place	[1]
Moisture	Keep container tightly closed in a dry and well-ventilated place. [2]	General SDS Recommendation
Incompatible Materials	Strong oxidizing agents, strong bases. [2]	General SDS Recommendation

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that may arise during the use of **2-Bromobenzamidine hydrochloride** in experimental settings.

Q1: The compound has developed a slight discoloration. Can I still use it?

A1: Discoloration can be an indicator of degradation. It is recommended to assess the purity of the compound using an appropriate analytical method (e.g., HPLC, NMR) before proceeding with sensitive experiments. For non-critical applications, a small-scale pilot experiment may help determine if the compound's activity is compromised. To prevent discoloration, always store the compound in a dark place and under an inert atmosphere.[\[1\]](#)

Q2: I am observing poor solubility of the compound in my aqueous buffer. What can I do?

A2: While specific solubility data for **2-Bromobenzamidine hydrochloride** is not readily available, related compounds can exhibit limited aqueous solubility. Consider the following troubleshooting steps:

- pH Adjustment: Check the pH of your buffer. As a hydrochloride salt, the compound's solubility may be pH-dependent.

- Co-solvents: If your experimental protocol allows, consider using a small percentage of a polar organic co-solvent, such as DMSO or ethanol, to aid dissolution before diluting to the final aqueous concentration.
- Sonication: Gentle sonication in a water bath can help to break up aggregates and improve the rate of dissolution.
- Warming: Gentle warming of the solution may increase solubility, but be cautious as excessive heat can lead to degradation. Always check the compound's stability at elevated temperatures if this information is available.

Q3: What are the primary safety precautions I should take when handling this compound?

A3: As a standard practice for handling chemical reagents, you should:

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood.[2]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[2]
- Avoid Inhalation: Do not breathe dust.[2]
- Avoid Contact: Avoid contact with skin and eyes.[2] In case of contact, rinse immediately and thoroughly with water and seek medical attention if irritation persists.[2]
- Handling Hygiene: Wash hands thoroughly after handling.[2]

Experimental Protocols

While specific experimental protocols are highly dependent on the research application, the following provides a general methodology for preparing a stock solution.

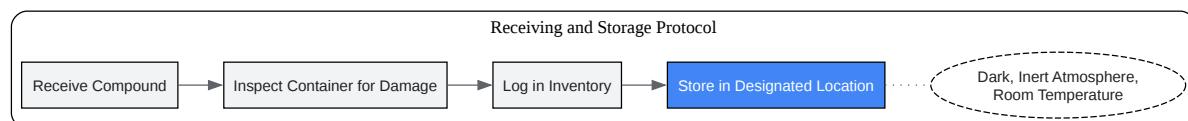
Protocol: Preparation of a 10 mM Stock Solution

- Pre-weighing Preparation: Allow the container of **2-Bromobenzamidine hydrochloride** to equilibrate to room temperature before opening to minimize moisture condensation.

- Weighing: In a well-ventilated fume hood, accurately weigh the desired amount of the compound (Molecular Weight: 235.51 g/mol)[\[1\]](#) into a sterile, conical tube.
- Dissolution: Add the appropriate volume of a suitable solvent (e.g., DMSO for an organic stock or a buffer for an aqueous stock) to the tube.
- Mixing: Vortex or sonicate the solution gently until the compound is completely dissolved.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Ensure the storage vials are tightly sealed.

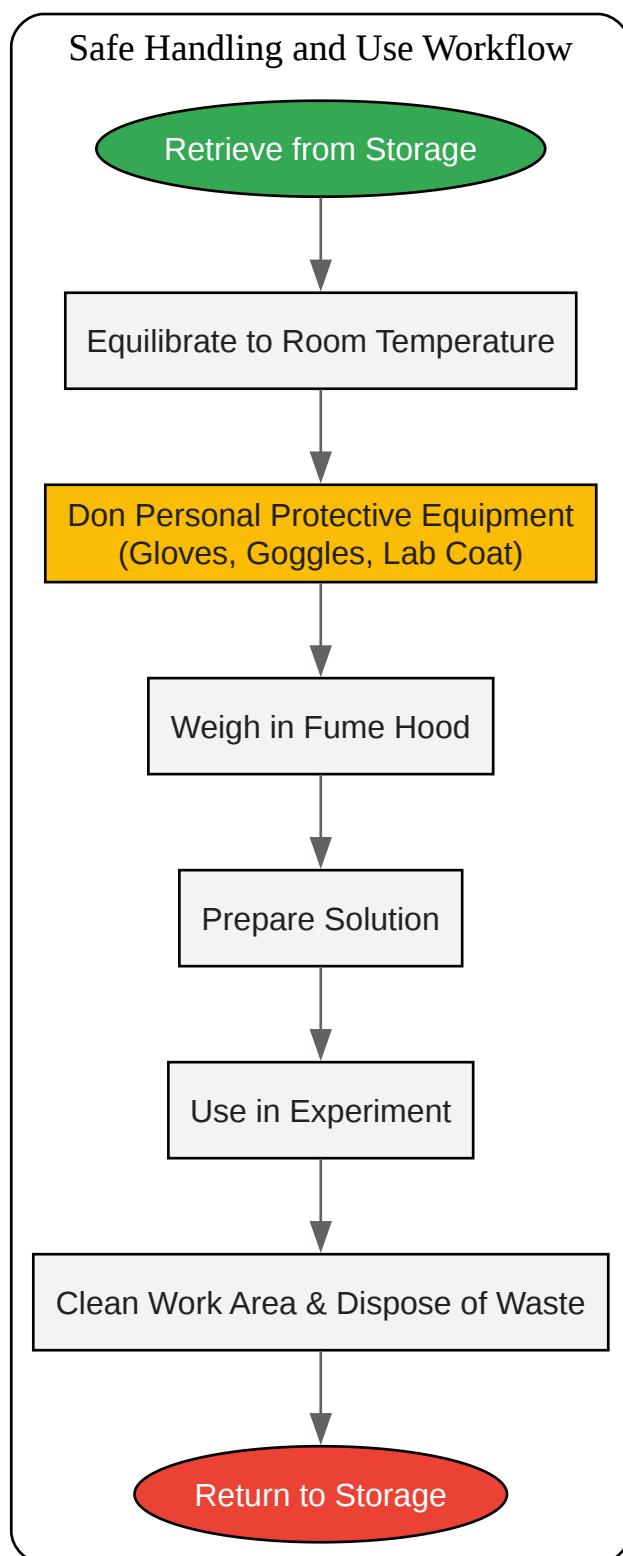
Visual Guides

The following diagrams illustrate key workflows for the proper handling and storage of **2-Bromobenzamidine hydrochloride**.



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Caption: Workflow for receiving and storing **2-Bromobenzamidine hydrochloride**.



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Caption: Step-by-step workflow for the safe handling of **2-Bromobenzamidine hydrochloride**.

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References

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